

An In-depth Technical Guide to Triclacetamol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triclacetamol*

Cat. No.: *B1615892*

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This technical guide provides a comprehensive overview of **Triclacetamol**, including its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its proposed mechanism of action.

Chemical Identity

- IUPAC Name: 2,2,2-trichloro-N-(4-hydroxyphenyl)acetamide[1]
- Synonyms: A variety of synonyms are used to refer to **Triclacetamol** in literature and chemical databases. These include:
 - **Triclacetamol**[1]
 - **Triclacetamol** [INN:DCF][1]
 - NSC 50928[1]
 - UNII-L56P3532KI[1]
 - Aigonyl
 - 2,2,2-Trichloro-4'-hydroxyacetanilide
 - Acetamide, 2,2,2-trichloro-N-(4-hydroxyphenyl)-

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Triclacetamol**.

Property	Value	Source
Molecular Formula	C ₈ H ₆ Cl ₃ NO ₂	
Molecular Weight	254.5 g/mol	
Exact Mass	252.946412 Da	
CAS Number	6340-87-0	
InChI	InChI=1S/C8H6Cl3NO2/c9-8(10,11)7(14)12-5-1-3-6(13)4-2-5/h1-4,13H,(H,12,14)	
InChIKey	NTYKIFFNZLTOFT-UHFFFAOYSA-N	
SMILES	C1=CC(=CC=C1NC(=O)C(Cl)(Cl)Cl)O	
Appearance	To be determined	
Purity	>98% (or refer to the Certificate of Analysis)	
Storage Condition	Dry, dark and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	

Experimental Protocol: Synthesis of Triclacetamol

This protocol describes a potential method for the synthesis of **Triclacetamol**, based on established procedures for the acylation of p-aminophenol and the synthesis of similar N-arylacetamides.

Objective: To synthesize 2,2,2-trichloro-N-(4-hydroxyphenyl)acetamide (**Triclacetamol**) from 4-aminophenol.

Materials:

- 4-Aminophenol
- Trichloroacetyl chloride
- Glacial acetic acid
- Sodium acetate
- Ethanol
- Distilled water
- Ice bath
- Stirring apparatus
- Filtration apparatus (Buchner funnel, filter paper)
- Recrystallization apparatus

Procedure:

- **Dissolution of Starting Material:** In a flask, dissolve 10 mmol of 4-aminophenol in 50 mL of glacial acetic acid. Place the flask in an ice bath to cool the solution.
- **Acylation Reaction:** While stirring the cooled solution, slowly add 12 mmol of trichloroacetyl chloride portion-wise. Maintain the temperature of the reaction mixture below 10°C during the addition.
- **Precipitation:** After the addition of trichloroacetyl chloride is complete, continue stirring the mixture in the ice bath for 30 minutes. Subsequently, add 50 mL of a saturated sodium acetate solution to the reaction mixture. A solid precipitate of **Triclacetamol** should form.

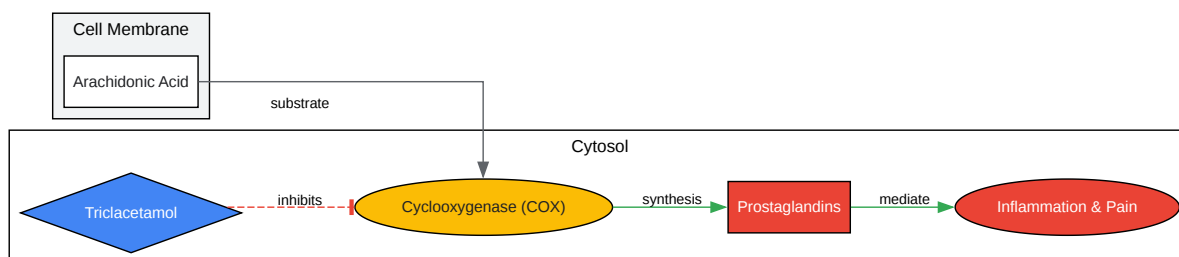
- Isolation and Purification:
 - Collect the crude product by vacuum filtration using a Buchner funnel.
 - Wash the collected solid with cold water to remove any remaining acetic acid and salts.
 - Dry the crude product.
 - Recrystallize the dried solid from an appropriate solvent, such as ethanol, to yield purified **Triclacetamol** as colorless crystals.
- Characterization: The identity and purity of the synthesized **Triclacetamol** can be confirmed using techniques such as melting point determination, FT-IR, ^1H NMR, and ^{13}C NMR spectroscopy.

Mechanism of Action

Triclacetamol is a trichloroacetyl derivative of paracetamol and is described as a weak cyclooxygenase (COX) inhibitor. Its mechanism of action is likely analogous to that of paracetamol, which involves the inhibition of prostaglandin synthesis. Prostaglandins are key mediators of pain and fever. The analgesic and antipyretic effects of paracetamol are attributed to its ability to inhibit COX enzymes, particularly in the central nervous system.

It is hypothesized that paracetamol and its derivatives act as reducing agents on the active oxidized form of the COX enzyme, converting it back to its resting state, thereby inhibiting its function. This inhibitory effect is more pronounced in environments with low levels of peroxides, which may explain the weak anti-inflammatory activity of these compounds in peripheral tissues where peroxide levels are high.

The proposed signaling pathway for the action of **Triclacetamol** is depicted in the diagram below.



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Caption: Proposed mechanism of action for **Triclacetamol**.

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References

- 1. Triclacetamol | C₈H₆Cl₃NO₂ | CID 242364 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Triclacetamol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615892#triclacetamol-iupac-name-and-synonyms]

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